

Commercial Availability & Technical Guide: 4-Ethynyl-cyclohexanecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Cyclohexanecarboxylic acid, 4-ethynyl-

CAS No.: 121318-11-4

Cat. No.: B052576

[Get Quote](#)

Executive Summary

4-Ethynyl-cyclohexanecarboxylic acid (CAS: 88075-27-8 for the trans isomer) is a specialized aliphatic building block used primarily in medicinal chemistry to introduce rigid, non-aromatic linkers with an alkyne handle.^[1] Unlike common commodity chemicals, this compound operates in a "high-value, low-volume" supply tier. It is frequently sought for Click Chemistry (CuAAC) applications and Fragment-Based Drug Discovery (FBDD) where controlling the spatial vector of substituents is critical.

Current Supply Status:

- **Availability:** Moderate. Rarely available as a bulk "off-the-shelf" commodity (kg scale) without lead time. Readily available in research quantities (mg to g) from specialized building-block vendors.
- **Primary Isomer:** The trans-isomer is the thermodynamic product and the industry standard.
- **Key Risk:** Confusion with 4-ethenyl (vinyl) or 4-ethyl analogs in catalog searches.

Chemical Profile & Stereochemistry

The stereochemistry of the cyclohexane ring is the defining feature of this molecule's utility.

Property	Specification
Chemical Name	trans-4-Ethynyl-cyclohexanecarboxylic acid
CAS Number	88075-27-8
Molecular Formula	C ₉ H ₁₂ O ₂
Molecular Weight	152.19 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water.
Key Functional Groups	Carboxylic Acid (C-1), Terminal Alkyne (C-4)

The Stereochemical Imperative

In the trans-isomer, both the carboxylic acid and the ethynyl group occupy the equatorial positions, maximizing thermodynamic stability (1,4-diequatorial conformation). The cis-isomer (axial-equatorial) is higher in energy and often constitutes a minor impurity (<5%) in lower-grade batches.

Why it matters: In drug design, the trans-cyclohexane scaffold provides a defined distance (~5-6 Å) and linear vector between the acid and the alkyne, acting as a rigid spacer. The cis-isomer introduces a "kink," altering the structure-activity relationship (SAR).

Supply Chain Landscape

The supply chain is bifurcated between Catalog Aggregators (who list it but may not stock it) and Specialized Manufacturers (who synthesize it).

Tier 1: Specialized Manufacturers (Source of Origin)

These entities perform the synthesis, typically via the Corey-Fuchs homologation of 4-formyl-cyclohexanecarboxylic acid.

- Region: Primarily China (Shanghai/Jiangsu) and Eastern Europe (Ukraine/Latvia).

- Key Players:
 - Shanghai Haohong Scientific (Leyan): Major stockist for cyclohexane building blocks.
 - Enamine: Strong capability in rigidified aliphatic scaffolds; likely synthesizes on demand if not in stock.
 - Wuxi AppTec / PharmBlock: High reliability for multi-gram to kilogram custom synthesis.

Tier 2: Global Distributors (Procurement Channels)

- Combi-Blocks: Frequently stocks the trans-isomer with transparent inventory levels.
- Sigma-Aldrich / MilliporeSigma: Often re-sells via "Rare Chemical Library" or third-party sourcing (higher markup, higher QA assurance).
- ChemStep: European sourcing hub connecting to Eastern European synthesis labs.

Procurement Strategy Table

Phase	Recommended Source Type	Strategy
Discovery (mg - 5g)	Catalog Aggregator (e.g., Combi-Blocks)	Prioritize speed. Accept >95% purity.
Lead Opt (10g - 100g)	Specialized Manufacturer (e.g., Leyan, Enamine)	Request specific isomer ratio (>98:2 trans:cis).
Process Dev (>1kg)	CM/CRO (Custom Synthesis)	Audit the synthesis route (avoid heavy metal contamination from Cu/Pd if used in upstream steps).

Technical Deep Dive: Synthesis & Impurities

Understanding the synthesis is the only way to predict the "invisible" impurities that standard CoA (Certificate of Analysis) documents might miss.

The Dominant Route: Corey-Fuchs Homologation

The industry standard route starts from 4-formyl-cyclohexanecarboxylate.



[Click to download full resolution via product page](#)

Figure 1: Standard industrial synthesis route via Corey-Fuchs homologation.

Critical Impurity Profile

- Triphenylphosphine Oxide (TPPO): A stubborn byproduct of Step 1. It is difficult to remove completely from the non-polar dibromoalkene intermediate.
 - Detection: ^{31}P NMR (Signal at ~ 29 ppm).
- Bromoalkyne Residues: Incomplete elimination in Step 2 can lead to 1-bromoalkyne impurities.
 - Risk: These are electrophilic and can react with nucleophiles in your subsequent steps.
- Cis-Isomer: If the starting aldehyde was a mixture, or if base-catalyzed epimerization occurred during saponification.

Quality Control & Validation Protocol

As a researcher, you must validate the "White Powder" received. Do not rely solely on the vendor's LC-MS.

Self-Validating Protocol

Objective: Confirm identity, stereochemistry, and absence of phosphorus contaminants.

1. ^1H NMR Characterization (DMSO- d_6 or CDCl_3)

- The Alkyne Proton: Look for a doublet (or broad singlet) around δ 2.0 – 2.5 ppm.

- Diagnostic: In the trans-isomer, the coupling constant () between the alkyne proton and the C4-methine is small (~2 Hz) or unresolved.
- The Methine Protons (H1 and H4):
 - H1 (Acid side): Multiplet at δ 2.2 – 2.3 ppm (tt, large axial-axial couplings indicate trans).
 - H4 (Alkyne side): Multiplet at δ 2.0 – 2.2 ppm.
- Isomer Check: If you see a secondary set of minor peaks slightly downfield for the methines, you have cis-contamination.

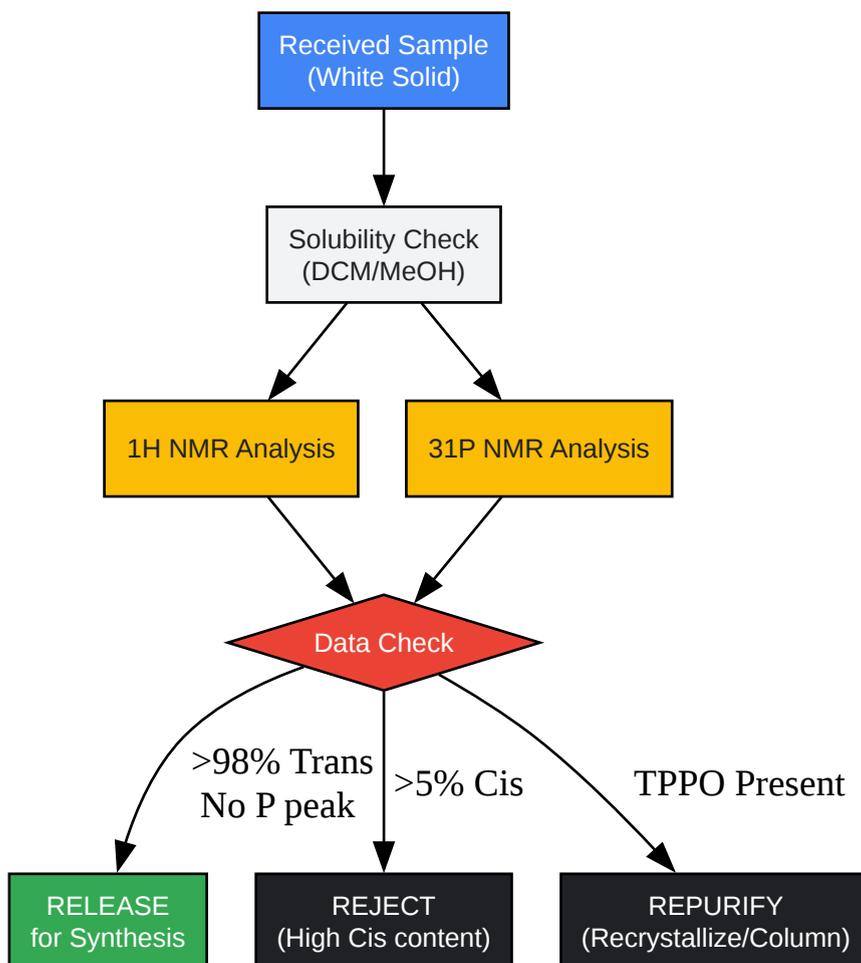
2. ^{31}P NMR (Phosphorus)

- Run a quick ^{31}P scan.
- Pass: Flat baseline.
- Fail: Sharp peak at ~29 ppm (TPPO). Even 1% TPPO can poison sensitive metal catalysts (e.g., Palladium) in subsequent Sonogashira couplings.

3. Functional Test (The "Click" Test)

If the material is critical for a library synthesis:

- React a small aliquot (5 mg) with benzyl azide, CuSO_4 , and Sodium Ascorbate.
- Result: Should convert quantitatively to the triazole within 1 hour. If sluggish, suspect hidden impurities (sulfur or heavy metals) poisoning the copper.



[Click to download full resolution via product page](#)

Figure 2: Incoming Quality Control (IQC) Decision Tree.

Handling & Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). While the carboxylic acid is stable, the terminal alkyne can undergo slow oxidative homocoupling (Glaser coupling) if exposed to air and moisture over months, turning the solid yellow.
- Safety: Terminal alkynes are generally stable, but avoid contact with silver or copper salts in the absence of ligands, as they can form explosive metal acetylides.

References

- Chemical Identity & Properties: National Center for Biotechnology Information. (2025).[2][3][4][5] PubChem Compound Summary for CID 18538169, 4-Ethenylcyclohexane-1-carboxylic acid [Note: Closest analog for physical property estimation, specific CAS 88075-27-8 verified via ChemicalBook]. PubChem. [[Link](#)]
- Synthesis Mechanism (Corey-Fuchs): Corey, E. J., & Fuchs, P. L. (1972).[6] A synthetic method for the conversion of aldehydes to acetylenes. Tetrahedron Letters, 13(36), 3769-3772. [[Link](#)]
- Stereochemical Applications: Meanwell, N. A. (2011). Synopsis of some recent tactical application of bioisosteres in drug design. Journal of Medicinal Chemistry, 54(8), 2529-2591. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. [Cyclohexanecarboxylic acid\(98-89-5\) 1H NMR spectrum](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. [CAS#:121318-11-4 | Cyclohexanecarboxylic acid, 4-ethynyl- \(9CI\) | Chemsr](https://www.chemsrc.com) [[chemsrc.com](https://www.chemsrc.com)]
- 5. [spectrabase.com](https://www.spectrabase.com) [[spectrabase.com](https://www.spectrabase.com)]
- 6. [figshare.com](https://www.figshare.com) [[figshare.com](https://www.figshare.com)]
- To cite this document: BenchChem. [Commercial Availability & Technical Guide: 4-Ethynyl-cyclohexanecarboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052576#commercial-availability-and-suppliers-of-4-ethynyl-cyclohexanecarboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com